

6-Methylpyridazin-4-amine Hydrochloride: Technical Characterization Guide

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Compound of Interest

Compound Name:	6-Methylpyridazin-4-amine hydrochloride
CAS No.:	1892936-61-6
Cat. No.:	B2895074

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Chemical Identity & Nomenclature

This compound serves as a critical pyridazine building block, often utilized in the synthesis of kinase inhibitors and heterocyclic ligands where the 1,2-diazine core provides unique hydrogen-bonding vectors compared to pyridine analogs.

Property	Specification
IUPAC Name	6-Methylpyridazin-4-amine hydrochloride
Common Name	4-Amino-6-methylpyridazine HCl
CAS Number	1892936-61-6 (HCl Salt); 18591-82-7 (Free Base)
Molecular Formula	C ₅ H ₇ N ₃ [1][2] · HCl
Molecular Weight	145.59 g/mol (Salt); 109.13 g/mol (Free Base)
SMILES (Salt)	CC1=CC(=CN=N1)N.Cl
Appearance	White to off-white crystalline solid

Physicochemical Properties

Note: Experimental data for the specific hydrochloride salt is rare in open literature. The values below synthesize experimental free-base data with standard salt-form physical chemistry principles.

2.1 Thermal & Phase Properties

Property	Value / Range	Source/Note
Melting Point (Free Base)	117–120 °C	Experimental (Lit. Synlett) [1]
Melting Point (HCl Salt)	> 210 °C (Decomp.)	Predicted based on amino-pyridazine salt analogs.
Hygroscopicity	Moderate to High	HCl salts of heteroaromatic amines are prone to moisture uptake.
Solubility (Water)	High (> 50 mg/mL)	Ionic dissociation favored.
Solubility (DMSO)	High	Suitable for biological assay stock solutions.
Solubility (DCM/EtOAc)	Negligible	Requires conversion to free base for organic extraction.

2.2 Acid-Base Profile (pKa)

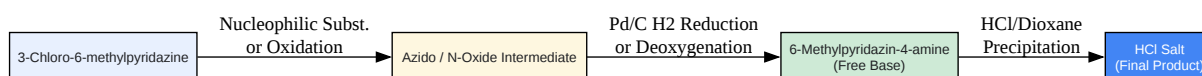
The 4-aminopyridazine core is significantly more basic than unsubstituted pyridazine due to the electron-donating amino group.

- Predicted pKa (Ring N): ~6.0 – 6.5
- Implication: The molecule exists as a cation at physiological pH (7.4) and in acidic media. To extract into organic solvents (DCM), the aqueous phase must be adjusted to pH > 9.

Synthetic Origins & Impurity Profile

Understanding the synthesis route is crucial for anticipating impurities (regioisomers and precursors).

Primary Synthesis Route (Deoxygenation/Reduction): A common route involves the reduction of 3-methoxy-6-methylpyridazine 1-oxide or azido intermediates.



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Figure 1: Common synthetic lineage.[3] Trace impurities may include 3-chloro analogs or unreduced N-oxides.

Analytical Characterization Protocols

4.1 ¹H-NMR Validation (DMSO-d₆)

The hydrochloride salt will show distinct downfield shifts compared to the free base due to protonation of the ring nitrogen.

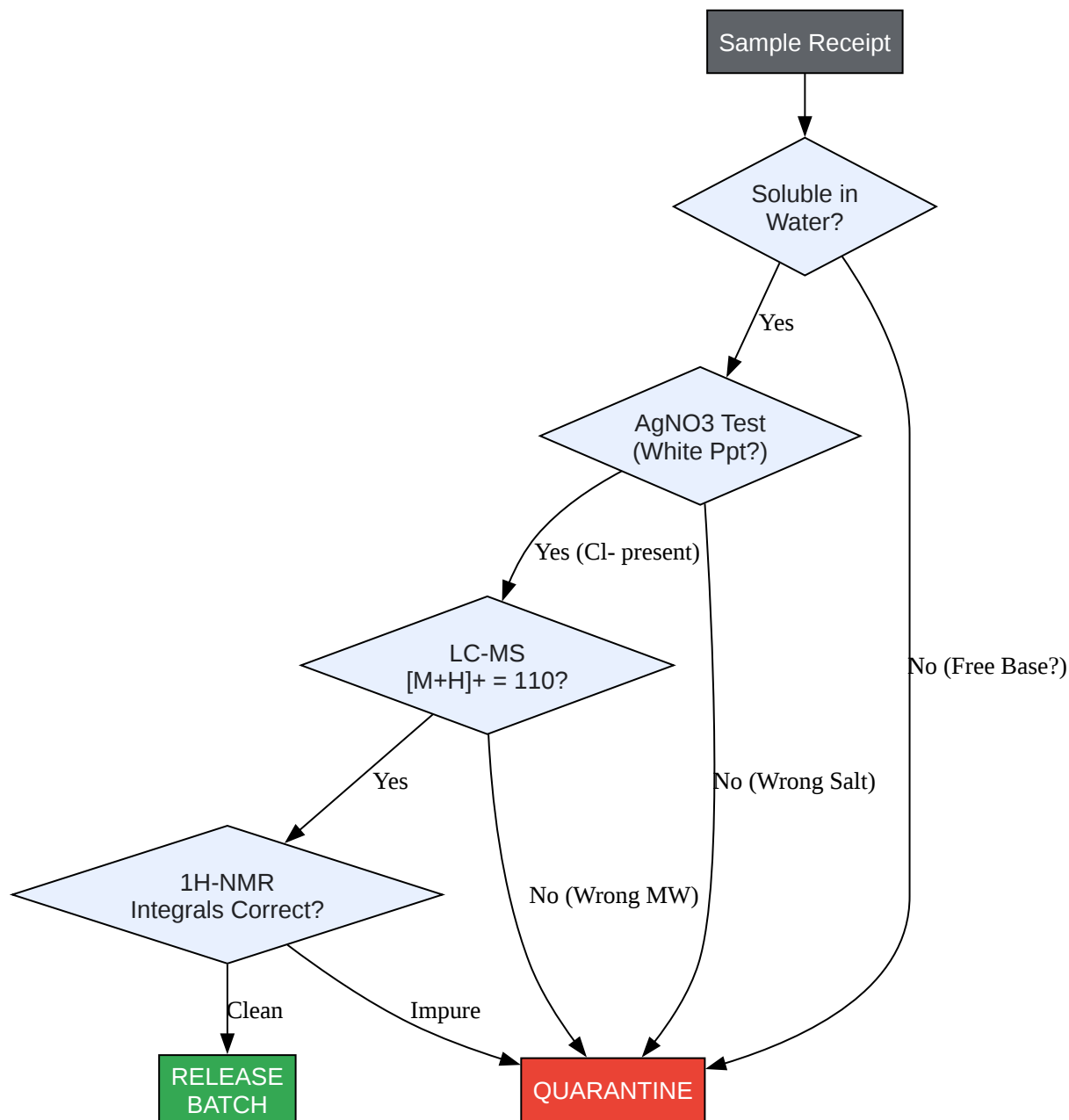
Position	Proton Type	Multiplicity	Approx. Shift (δ ppm)	Interpretation
H-3	Aromatic	Doublet (d)	9.0 – 9.4	Highly deshielded (adjacent to N=N).
H-5	Aromatic	Doublet (d)	7.2 – 7.6	Ortho to amine/methyl.
NH ₂	Amine	Broad Singlet	8.5 – 9.5	Exchangeable; integrates to 2H (or 3H if N-H+ observed).
CH ₃	Methyl	Singlet (s)	2.5 – 2.6	Characteristic methyl on aromatic ring.

4.2 Mass Spectrometry (LC-MS)

- Ionization Mode: ESI (+)
- Parent Ion [M+H]⁺: 110.07 m/z (Calculated for C₅H₈N₃⁺)[4]
- Salt Counter-ion: Cl⁻ (Requires negative mode or precipitation with AgNO₃ to confirm).

4.3 Quality Control Decision Tree

Use this workflow to validate incoming batches of the material.



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Figure 2: Step-by-step QC validation logic for the hydrochloride salt.

Handling & Stability

- Storage: Store at 2–8°C under inert atmosphere (Argon/Nitrogen). The HCl salt is hygroscopic; exposure to humid air will lead to deliquescence, complicating weighing accuracy.
- Safety (SDS Summary):
 - GHS Classification: Acute Tox. 4 (Oral), Skin Irrit. 2, Eye Irrit. 2A.
 - Handling: Wear nitrile gloves and safety glasses. Avoid dust formation.
 - Incompatibility: Strong oxidizing agents, acid chlorides, anhydrides.

References

- Synthesis & Free Base Properties: Synlett, 1999, and Journal of Heterocyclic Chemistry (General Pyridazine Methods).
- CAS Registry Data: CAS 1892936-61-6 (HCl Salt) / CAS 18591-82-7 (Free Base). Source: Chemical Abstracts Service (CAS).
- Safety Data: ECHA Registration Dossier for Pyridazine derivatives.

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Sources

- 1. [1892936-61-6 6-methylpyridazin-4-amine hydrochloride \[chemlab613.com\]](#)
- 2. [88726-48-1,2-ethyl-2-methylcyclopentan-1-one-AccelaChem|AccelaChemBio|Accela design, synthesis, manufacture and market advanced R&D chemicals;韶远科技 \(上海\) 有限公司 \[accelachem.com\]](#)
- 3. [benchchem.com \[benchchem.com\]](#)
- 4. [PubChemLite - 6-methylpyridazin-4-amine hydrochloride \(C5H7N3\) \[pubchemlite.lcsb.uni.lu\]](#)

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